

An In-depth Technical Guide to C11-PEG6-alcohol

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Compound of Interest

Compound Name: C11-PEG6-alcohol

CAS No.: 92691-26-4

Cat. No.: B13726618

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For Researchers, Scientists, and Drug Development Professionals

C11-PEG6-alcohol, systematically named 3,6,9,12,15-Pentaoxahexacosan-1-ol, is a bifunctional molecule featuring a hydrophobic 11-carbon alkyl chain (C11) and a hydrophilic hexaethylene glycol (PEG6) chain that terminates with a primary alcohol (-OH) functional group.[1][2] This amphiphilic structure makes it a valuable non-ionic surfactant and a versatile linker in various scientific and biomedical applications. The aliphatic chain provides a hydrophobic anchor for integration into lipid bilayers or for adsorption onto non-polar surfaces, while the flexible, water-soluble PEG6 chain enhances biocompatibility and reduces non-specific protein adsorption.[3] The terminal hydroxyl group serves as a reactive site for further chemical modification and bioconjugation.[4][5]

Core Properties and Data

The unique characteristics of **C11-PEG6-alcohol** stem from its dual-nature structure. The long alkyl chain facilitates self-assembly and surface anchoring, whereas the PEG component imparts hydrophilicity and steric stabilization.

A summary of the key quantitative data for **C11-PEG6-alcohol** is presented below. These properties are crucial for designing experiments, predicting behavior in various solvents, and understanding its interaction with biological systems.

Property	Value	Reference / Note
IUPAC Name	2-[2-[2-[2-(2-undecoxyethoxy)ethoxy]ethoxy]ethoxy]ethanol	[5]
Synonyms	3,6,9,12,15-Pentaoxahexacosan-1-ol, C11-PEG6-OH	[1][2][5]
CAS Number	92691-26-4	[1][2][5][6]
Molecular Formula	C21H44O6	[1][5][7]
Molecular Weight	392.57 g/mol (often cited as 392.6 g/mol)	[5][6][7]
Appearance	Varies (typically a liquid or waxy solid)	General knowledge based on similar PEGylated lipids.
Solubility	Soluble in DMSO, DCM, DMF	[2] The PEG chain enhances solubility in aqueous media.[1][4][5]
Storage Conditions	-20°C	[2][5][6]
Purity	≥95% (typical for commercial products)	[3][5]

Note: Some physical properties like density and refractive index are not readily available for the specific **C11-PEG6-alcohol** conjugate but can be approximated from similar structures. For instance, a related compound, hexa(ethylene glycol)mono-11-(acetylthio)undecyl ether, has a density of 1.0474 g/mL at 25°C and a refractive index of n_{20/D} 1.4782. These values provide an estimate for the physical characteristics of **C11-PEG6-alcohol**.

Experimental Protocols and Applications

C11-PEG6-alcohol is a key component in surface modification, drug delivery systems, and bioconjugation. Its terminal hydroxyl group allows for the attachment of various molecules, such as targeting ligands, drugs, or fluorescent probes.[8]

This protocol describes the use of a thiol-derivatized C11-PEG6 molecule to form a protein-resistant SAM on a gold substrate. The terminal alcohol can then be activated for subsequent covalent immobilization of a biomolecule (e.g., an antibody).

Objective: To create a biocompatible, functionalized surface for biosensor or biomaterial applications.

Methodology:

- Thiol Derivatization (if starting with **C11-PEG6-alcohol**):
 - Convert the terminal hydroxyl group of **C11-PEG6-alcohol** to a thiol (-SH) group using a suitable reaction, such as a Mitsunobu reaction with thioacetic acid followed by hydrolysis, or by converting the alcohol to a tosylate followed by substitution with potassium thioacetate. This creates C11-PEG6-thiol, the active molecule for gold surface binding.
- Substrate Preparation:
 - Use a gold-coated substrate (e.g., glass slide or silicon wafer).
 - Clean the substrate by sonicating in acetone, then ethanol, and finally deionized water (15 minutes each).
 - Dry the substrate under a stream of nitrogen gas.
 - Treat with UV-Ozone for 20 minutes to remove organic contaminants and create a hydrophilic, clean gold surface.
- SAM Formation:
 - Prepare a 1 mM solution of C11-PEG6-thiol in absolute ethanol.
 - Immerse the clean, dry gold substrate into the thiol solution.

- Allow the self-assembly to proceed for 18-24 hours at room temperature in a dark, vibration-free environment.
- After incubation, remove the substrate and rinse thoroughly with ethanol to remove non-chemisorbed molecules.
- Dry the SAM-coated substrate under a stream of nitrogen.
- Activation of Terminal Hydroxyl Groups (if using underivatized **C11-PEG6-alcohol** in a mixed monolayer):
 - To immobilize a protein, the terminal -OH groups on the SAM can be activated. For example, activate with N,N'-disuccinimidyl carbonate (DSC) in the presence of a base like triethylamine in an anhydrous solvent (e.g., acetonitrile) to form an NHS-ester activated surface.
 - Rinse the activated surface with the anhydrous solvent and dry under nitrogen.
- Biomolecule Immobilization:
 - Immediately apply a solution of the desired biomolecule (e.g., 100 µg/mL antibody in phosphate-buffered saline, pH 7.4) to the activated surface.
 - Incubate for 2-4 hours at room temperature in a humid chamber.
 - Rinse with buffer to remove unbound biomolecules.
 - Block any remaining active sites by incubating with a blocking agent (e.g., 1 M ethanolamine, pH 8.5) for 30 minutes.
 - Rinse with buffer and store hydrated at 4°C.

Visualizations: Workflows and Logical Structures

Diagrams created using Graphviz help to visualize the complex processes and relationships involved in the application of **C11-PEG6-alcohol**.

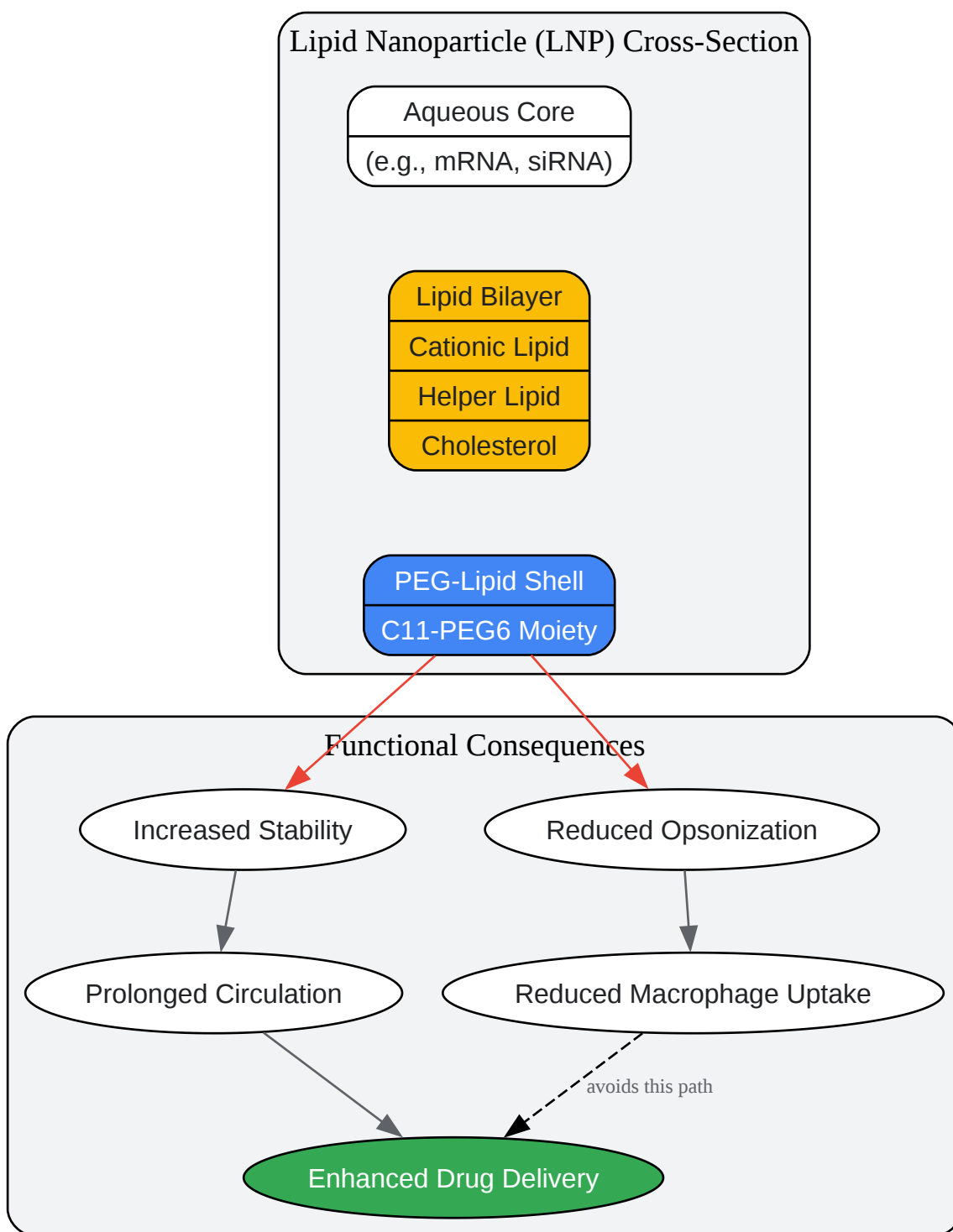
This diagram illustrates the step-by-step process described in the experimental protocol for creating a functionalized biosensor surface.



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Workflow for creating a functionalized surface using C11-PEG6-thiol.

This diagram shows the conceptual role of **C11-PEG6-alcohol** (or its lipid-conjugated form) in a lipid nanoparticle, where it provides a "stealth" layer to improve circulation time in vivo.



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Role of a PEG-lipid in providing a stealth shield for a lipid nanoparticle.

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